

Application Note: Solubility and Handling of Anguizole in DMSO

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Compound Focus: Anguizole

CAS No.: 442666-98-0

Cat. No.: S518909

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1. Chemical and Solubility Profile Anguizole is a small molecule identified as a potent inhibitor of Hepatitis C Virus (HCV) replication, acting by altering the subcellular distribution of the viral NS4B protein [1].

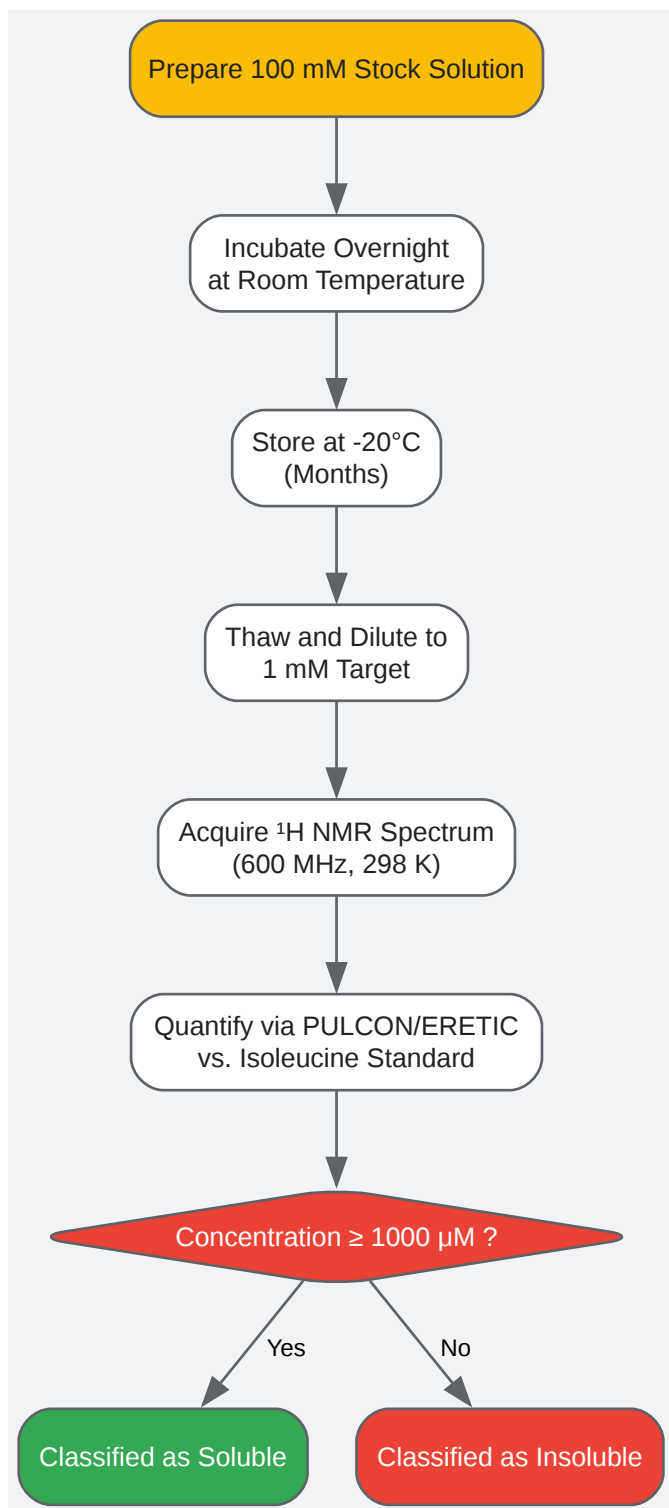
The quantitative solubility data for **Anguizole** is summarized in the table below.

Parameter	Value	Condition / Note
Molecular Weight	408.81 g/mol	
CAS Number	442666-98-0	
Molecular Formula	C ₁₇ H ₁₁ ClF ₂ N ₄ O ₂ S	
Solubility in DMSO	50 mg/mL	Sonication is recommended [1].
Molar Concentration	~122.31 mM	Calculated from solubility (50 mg/mL) [1].
Stock Solution Stability	-80°C for 1 year	For solutions in DMSO [1].
Solid Form Stability	-20°C for 3 years	Provided as a powder [1].

2. Experimental Protocol: DMSO Stock Solution Preparation This protocol ensures the preparation of a high-quality, concentrated stock solution of **Anguizole** for use in *in vitro* assays [1].

- **Materials:** **Anguizole** powder, anhydrous DMSO (cell culture grade), microbalance, sonicator, vortex mixer, sterile glass vials.
- **Procedure:**
 - **Weighing:** Accurately weigh the desired amount of **Anguizole** powder. To prepare 1 mL of a 50 mg/mL solution, weigh 50 mg of the compound.
 - **Dissolution:** Transfer the powder to a glass vial and add the appropriate volume of DMSO.
 - **Agitation:** Vortex the mixture for 30-60 seconds until the powder is fully dispersed.
 - **Sonication:** Place the vial in a sonicator bath for 5-10 minutes. This step is explicitly recommended to achieve complete solubilization at this concentration [1].
 - **Visual Inspection:** Confirm that the solution is clear and without any visible particulate matter.
 - **Aliquoting and Storage:** Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store aliquots at **-80°C**, where they are stable for approximately one year [1].

3. Experimental Protocol: Solubility Verification via NMR For critical applications, such as preparing a fragment-based screening library, the solubility in DMSO can be accurately verified using ^1H NMR, as detailed in a study on fragment solubility [2]. The following workflow outlines this quantitative process.



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Workflow for NMR Solubility Verification [2]

- **Principle:** This method uses an electronic reference (PULCON/ERETIC) to quantify the concentration of **Anguizole** in a DMSO solution by comparing its ¹H NMR signal intensity to a known

internal standard (e.g., 1 mM isoleucine) [2].

- **Key Steps:**

- A 100 mM stock solution of **Anguizole** in DMSO- d_6 is prepared and stored frozen [2].
- The stock is thawed and diluted to a target concentration of 1 mM [2].
- An NMR spectrum is acquired under quantitative conditions (e.g., long repetition delay, sufficient acquisition time) [2].
- Concentration is calculated by software integration against the reference. A measured concentration $\geq 1000 \mu\text{M}$ classifies the compound as soluble for fragment-based screening purposes [2].

- **Note:** The experimental error for this method is estimated to be around 50 μM . A "gray area" between 900-999 μM is often excluded from definitive classification to avoid ambiguity [2].

Important Considerations for Researchers

- **Sonication is Key:** The supplier specifically recommends sonication to achieve a concentration of 50 mg/mL. Gentle warming may also be employed if necessary [1].
- **Stability and Handling:** For long-term stability, store powder at -20°C and DMSO stock solutions at -80°C . Aliquot stock solutions to minimize freeze-thaw cycles and water absorption [1].
- **Data Limitations:** The provided solubility data is from a supplier datasheet. For critical project decisions, verifying the solubility in your own laboratory using the NMR method or a similar quantitative technique is highly advisable.
- **Bioactivity Context:** **Anguizole** inhibits HCV replication by targeting the NS4B protein. It serves as an example of a novel mechanism of action, distinct from NS5A inhibitors like Daclatasvir or other NS4B inhibitors like Amphihevir [1] [3] [4].

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References

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2. DMSO Solubility Assessment for Fragment-Based Screening [mdpi.com]
3. Preclinical Evaluation of Amphihevir, a First-in-Class ... [pmc.ncbi.nlm.nih.gov]

4. Daclatasvir (BMS-790052) - HCV NS5A Inhibitor [apexbt.com]

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